Introduction: The Unique Profile of N-(Hydroxymethyl)formamide

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Compound of Interest

Compound Name:	*N-(Hydroxymethyl)formamide*
CAS No.:	*13052-19-2*
Cat. No.:	*B1216904*

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N-(Hydroxymethyl)formamide (N-HMF), a simple yet versatile organic molecule, serves as a valuable reagent in a multitude of synthetic transformations. Structurally, it is the adduct of formamide and formaldehyde, possessing both a nucleophilic nitrogen and an electrophilic carbon, masked within a stable, crystalline solid or high-boiling liquid form.[1] This duality of function, combined with its role as a stable and manageable source of typically gaseous or polymeric formaldehyde, underpins its utility in organic chemistry.

The molecule's architecture, featuring both a hydroxyl group and an amide linkage, allows for a rich and varied chemistry.[2] The hydroxyl group can act as a leaving group, particularly under acidic conditions, facilitating the formation of reactive N-acyliminium ion intermediates. Concurrently, the formamide moiety can participate in reactions as a formylating agent. This bifunctional nature makes N-HMF an indispensable tool for constructing complex nitrogen-containing heterocycles and other valuable synthons.

Physicochemical Properties:

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Property	Value	Source
Molecular Formula	$C_2H_5NO_2$	[1][3]
Molecular Weight	75.07 g/mol	[3]
Appearance	Colorless to pale yellow liquid or solid	[1]
Solubility	Soluble in water and various organic solvents	[1]
Synthesis	Reaction of formamide with formaldehyde	[2]

Structural Reactivity Diagram:

Caption: Reactivity map of **N-(Hydroxymethyl)formamide**.

Application I: Amidoalkylation via N-Acyliminium Ions

One of the most powerful applications of N-HMF is in amidoalkylation reactions. In the presence of a Brønsted or Lewis acid, N-HMF readily eliminates water to generate a highly electrophilic N-formyliminium ion (in situ). This reactive intermediate can be trapped by a wide range of nucleophiles, including arenes, alkenes, enolates, and enol ethers, to form new carbon-carbon and carbon-heteroatom bonds. This strategy is a cornerstone in the synthesis of alkaloids and other nitrogenous heterocyclic systems.

Mechanism Insight: The driving force for this reaction is the formation of a stable water molecule from the protonated hydroxyl group, which is an excellent leaving group. The resulting N-acyliminium ion is stabilized by resonance, with the positive charge delocalized between the carbon and nitrogen atoms, yet it remains sufficiently electrophilic to react with even weak nucleophiles.

Representative Protocol: Pictet-Spengler Reaction for Tetrahydro-β-carboline Synthesis

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The Pictet-Spengler reaction is a classic example of amidoalkylation, wherein a β-arylethylamine condenses with an aldehyde or its equivalent, followed by cyclization. Using N-HMF as a formaldehyde surrogate provides a reliable and efficient method for this transformation.

Experimental Workflow:

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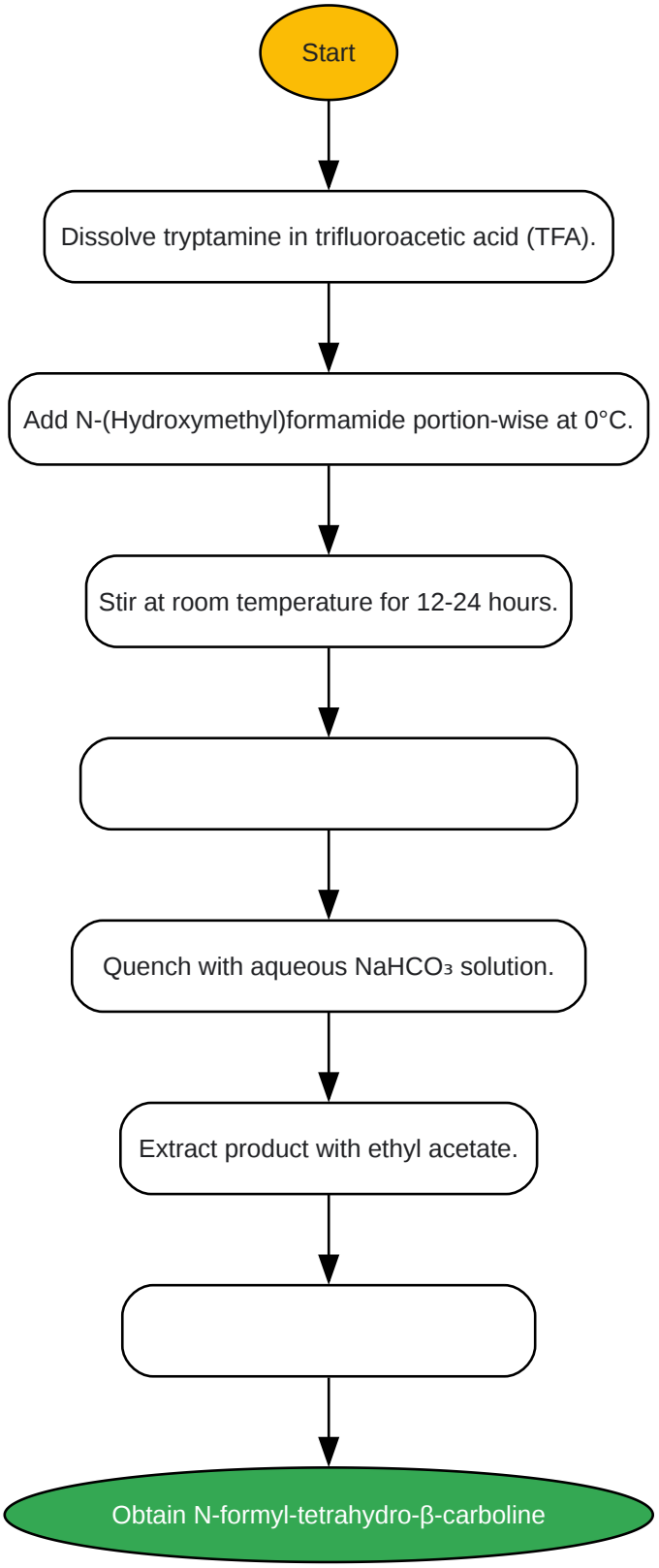

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Caption: Workflow for Pictet-Spengler reaction using N-HMF.

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Step-by-Step Protocol:

- Reaction Setup: To a solution of tryptamine (1.0 eq) in trifluoroacetic acid (TFA, 5-10 vol) cooled to 0°C in an ice bath, add **N-(Hydroxymethyl)formamide** (1.1 eq) in small portions over 15 minutes.
- Reaction Execution: Remove the ice bath and allow the mixture to stir at ambient temperature. The reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 12-24 hours).
- Work-up: Carefully pour the reaction mixture into a beaker containing a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) to neutralize the TFA. Ensure the final pH is basic (~8-9).
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract with ethyl acetate (3 x 20 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Purification: Concentrate the filtrate under reduced pressure. The crude product is then purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) to afford the pure N-formyl-1,2,3,4-tetrahydro-β-carboline.

Application II: N-Formylation of Amines

N-formylation is a fundamental transformation in organic synthesis, serving as a common protecting group strategy for amines and as a key step in the synthesis of many biologically active compounds and pharmaceuticals.[4][5] While various reagents can achieve this, such as formic acid or its esters, N-HMF presents a mild and often highly selective alternative.

Causality and Selectivity: The reaction proceeds via nucleophilic attack of the amine on the carbonyl carbon of the formyl group. The key advantage of N-HMF is often observed in substrates containing multiple nucleophilic sites, like amino alcohols. The inherent structure of N-HMF can lead to selective N-formylation over O-formylation under neutral or mildly basic conditions, avoiding the need for protecting groups on the hydroxyl moiety.[6]

Representative Protocol: Selective N-Formylation of a Primary Amine

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Step-by-Step Protocol:

- Reaction Setup: In a round-bottom flask, dissolve the primary amine substrate (1.0 eq) in a suitable solvent such as tetrahydrofuran (THF) or acetonitrile.
- Reagent Addition: Add **N-(Hydroxymethyl)formamide** (1.2 eq) to the solution. For less reactive amines, the addition of a non-nucleophilic base like triethylamine (1.5 eq) can be beneficial.
- Reaction Execution: Heat the mixture to reflux (or a suitable temperature, e.g., 60-80°C) and stir. Monitor the reaction by TLC for the disappearance of the starting amine.
- Work-up: Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purification: The resulting residue can be purified by recrystallization or silica gel chromatography to yield the pure N-formylated product.

Comparative Data for Formylating Agents:

Formylating Agent	Conditions	Selectivity (N- vs. O-)	Byproducts
N-HMF	Neutral/mild base, moderate temp.	Often high	Formamide, Water
Formic Acid/DCC	0°C to RT	Moderate	DCU (solid)
Ethyl Formate	High temp, pressure	Low to moderate	Ethanol
N-Formylsaccharin	Mild, rt	High	Saccharin

Safety and Handling

N-(Hydroxymethyl)formamide requires careful handling due to its potential health risks.[1] It is classified as a substance that may damage fertility or an unborn child and is toxic in contact with skin.[3] Furthermore, due to its equilibrium with formaldehyde, there is a potential for formaldehyde release, a known carcinogen and sensitizer.[7]

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- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[8][9]
- Handling: Conduct all manipulations in a well-ventilated chemical fume hood to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and sources of ignition.[8]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

References

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- To cite this document: BenchChem. [Introduction: The Unique Profile of N-(Hydroxymethyl)formamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216904/docs#introduction-the-unique-profile-of-n-hydroxymethyl-formamide]

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